

Orexin B: A Comprehensive Technical Guide on Structure and Function

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Compound of Interest

Compound Name: *Orexin B*
CAS No.: 205599-76-4
Cat. No.: B15747076

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Orexin B, also known as hypocretin-2, is a neuropeptide implicated in a variety of physiological processes, most notably the regulation of sleep-wake cycles, feeding behavior, and energy homeostasis.[1][2] Synthesized in the lateral hypothalamus, **Orexin B** exerts its effects through interaction with two G-protein coupled receptors, Orexin Receptor 1 (OX1R) and Orexin Receptor 2 (OX2R), with a pronounced selectivity for OX2R.[1][3] This document provides an in-depth technical overview of the structure, amino acid sequence, and signaling pathways of human **Orexin B**, intended to serve as a resource for researchers and professionals in drug development.

Orexin B Structure and Amino Acid Sequence

Orexin B is a linear peptide composed of 28 amino acids, with its C-terminus being amidated.[1][4] This post-translational modification is crucial for its biological activity. The peptide is derived from a larger precursor protein, prepro-orexin, through proteolytic cleavage.[1][5]

Amino Acid Sequence

The primary amino acid sequence of human **Orexin B** is presented below.

Table 1: Amino Acid Sequence of Human **Orexin B**^[6]

Sequence	H-Arg-Ser-Gly-Pro-Pro-Gly-Leu-Gln-Gly-Arg-Leu-Gln-Arg-Leu-Leu-Gln-Ala-Ser-Gly-Asn-His-Ala-Ala-Gly-Ile-Leu-Thr-Met-NH ₂
Short Form	RSGPPGLQGRLQRLLQASGNHAAGILTM-NH ₂
Length	28 amino acids

Physicochemical Properties

The molecular formula and weight of human **Orexin B** are summarized in the following table.

Table 2: Physicochemical Properties of Human **Orexin B**^[6]

Property	Value
Molecular Formula	C ₁₂₃ H ₂₁₂ N ₄₄ O ₃₅ S
Molecular Weight	2899.33 g/mol
CAS Number	205640-91-1

Three-Dimensional Structure

The three-dimensional solution structure of human **Orexin B** has been determined using two-dimensional ¹H-NMR spectroscopy and dynamical simulated annealing calculations.^[7] The structure, deposited in the Protein Data Bank (PDB) with the accession code 1CQ0, reveals a distinct secondary structure.^{[1][7]}

In a membrane-mimetic environment (sodium dodecylsulphate), **Orexin B** adopts a conformation consisting of two helical sections.^{[8][9]} Helix I spans from Leu(7) to Ser(18), and helix II encompasses Ala(22) to Leu(26).^{[8][9]} These helical regions are believed to be

important for membrane binding.[8] The two helices are oriented at approximately 60-80 degrees relative to each other.[7]

Table 3: Structural Details of Human **Orexin B**

Parameter	Details
PDB ID	1CQ0
Method	Solution NMR
Organism	Homo sapiens
Secondary Structure	Two alpha-helical regions: Helix I (residues 7-18) and Helix II (residues 22-26) in a membrane-mimetic environment.[8][9]
Total Structure Weight	2.89 kDa
Atom Count	203
Modeled Residue Count	28

Experimental Protocols

The determination of **Orexin B**'s structure and its functional characterization have been achieved through various experimental techniques.

Structure Determination by NMR Spectroscopy

The solution structure of human **Orexin B** was elucidated using multidimensional NMR spectroscopy.

Methodology:

- **Sample Preparation:** Synthetic human **Orexin B** peptide is dissolved in an appropriate solvent, often a water/acetonitrile mixture or in the presence of membrane mimetics like sodium dodecylsulphate (SDS) micelles to simulate a physiological environment.[8][9]

- **NMR Data Acquisition:** A suite of two-dimensional NMR experiments, including Total Correlation Spectroscopy (TOCSY) and Nuclear Overhauser Effect Spectroscopy (NOESY), are performed to obtain through-bond and through-space proton-proton correlations, respectively.
- **Resonance Assignment:** The collected NMR data is used to assign the chemical shifts of the protons in the peptide.
- **Structural Calculations:** The distance restraints derived from the NOESY spectra, along with dihedral angle restraints from coupling constants, are used as input for structure calculation programs. Algorithms like dynamical simulated annealing are employed to generate a family of structures consistent with the experimental data.^[7]
- **Structure Validation:** The resulting structures are validated for their geometric quality and agreement with the experimental data.

Receptor Binding and Functional Assays

The interaction of **Orexin B** with its receptors is quantified using binding and functional assays.

Methodology for Radioligand Binding Assay:

- **Cell Culture and Membrane Preparation:** Cells stably expressing either OX1R or OX2R are cultured and harvested. The cell membranes are then isolated through centrifugation.
- **Binding Reaction:** The prepared membranes are incubated with a radiolabeled ligand (e.g., [¹²⁵I]-Orexin A) and varying concentrations of unlabeled **Orexin B**.
- **Separation and Detection:** The bound and free radioligand are separated by filtration. The radioactivity retained on the filter, representing the bound ligand, is quantified using a gamma counter.
- **Data Analysis:** The data is analyzed to determine the inhibitory constant (K_i) of **Orexin B** for each receptor, which reflects its binding affinity.

Methodology for Calcium Transient Assay:

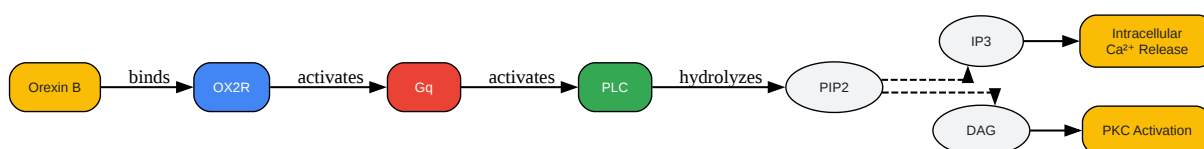
- **Cell Culture and Loading:** Cells expressing the target orexin receptor are cultured on plates and loaded with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM).
- **Stimulation:** The cells are stimulated with varying concentrations of **Orexin B**.
- **Fluorescence Measurement:** The change in intracellular calcium concentration is measured by monitoring the fluorescence of the dye using a fluorometer or a fluorescence microscope.
- **Data Analysis:** The dose-response curve is plotted to determine the effective concentration (EC50), which is the concentration of **Orexin B** that elicits a half-maximal response.

Orexin B Signaling Pathways

Orexin B primarily signals through the Orexin 2 Receptor (OX2R), a G-protein coupled receptor.[1] The binding of **Orexin B** to OX2R can activate multiple G-protein subtypes, including Gq/11, Gi/o, and Gs, leading to the modulation of various downstream signaling cascades.[10][11]

Gq-Mediated Pathway

Activation of the Gq protein by the **Orexin B**-OX2R complex leads to the stimulation of Phospholipase C (PLC).[11][12] PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of calcium from intracellular stores, while DAG activates Protein Kinase C (PKC).[10]

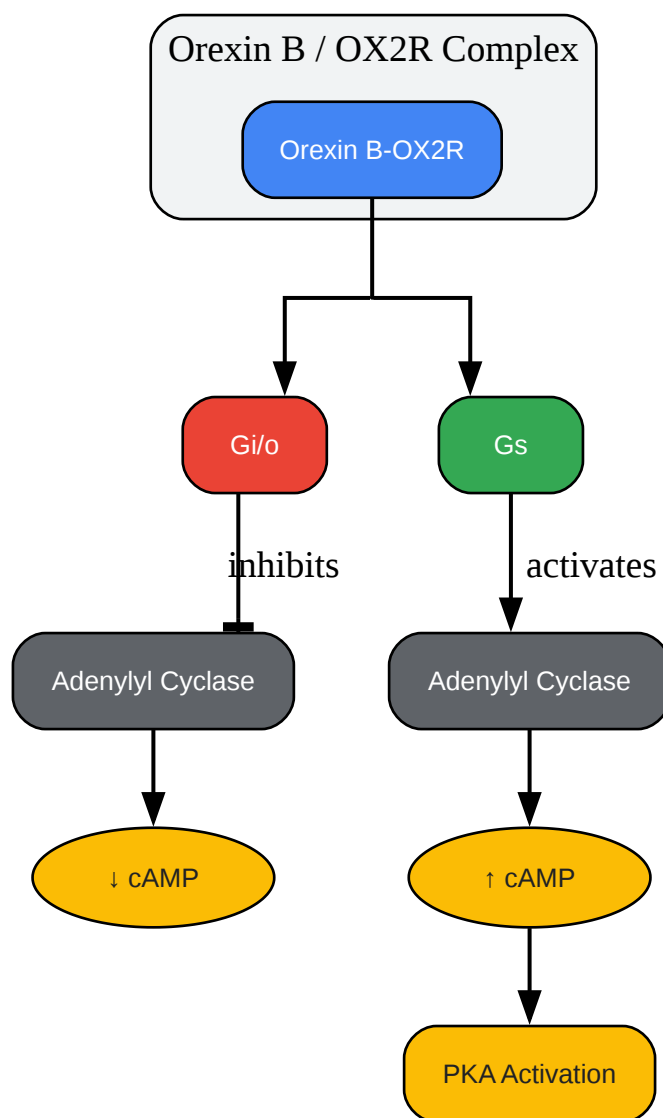


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Orexin B Gq-mediated signaling pathway.

Gi/o and Gs-Mediated Pathways

Coupling of the **Orexin B**-OX2R complex to Gi/o proteins typically leads to the inhibition of adenylyl cyclase, resulting in decreased cyclic AMP (cAMP) levels.^[10] Conversely, Gs coupling stimulates adenylyl cyclase, leading to an increase in cAMP and subsequent activation of Protein Kinase A (PKA).^[13]



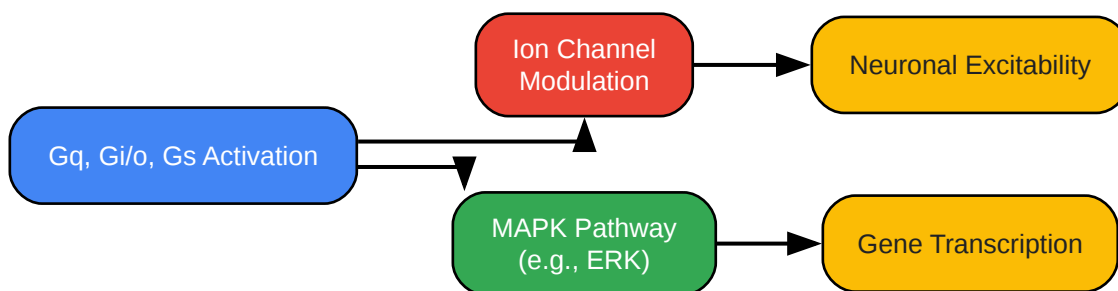
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Orexin B Gi/o and Gs-mediated signaling pathways.

Downstream Effects

The activation of these primary signaling pathways leads to a variety of downstream cellular responses, including the modulation of ion channel activity and the activation of mitogen-

activated protein kinase (MAPK) pathways, such as ERK/MAPK, which can influence gene transcription and support long-lasting potentiation.[12]



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